

Essential Safety and Disposal Guidance for ROC-325

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Compound of Interest

Compound Name: ROC-325

Cat. No.: B610544

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This document provides crucial safety, handling, and disposal information for **ROC-325**, a potent and orally active autophagy inhibitor used in laboratory research. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals. Adherence to institutional and local regulations is paramount.

Chemical and Safety Data

ROC-325 is an autophagy inhibitor with the CAS number 1859141-26-6.^[1] While specific hazard classifications are not detailed in the provided search results, it is prudent to handle this compound with the care required for all research-grade chemicals. The following table summarizes key chemical and handling information.

Property	Value	Source
Chemical Name	1-((2-((2-((7-chloroquinolin-4-yl)amino)ethyl)(methyl)amino)ethyl)amino)-4-methyl-9H-thioxanthen-9-one	[1]
CAS Number	1859141-26-6	[1]
Molecular Formula	C28H27ClN4OS	[1]
Molecular Weight	503.06 g/mol	[1]
Appearance	Not specified (typically a solid)	
Storage	Short-term (days to weeks) at 0-4°C; Long-term (months to years) at -20°C. Keep dry and dark.	[1]
Shipping	Shipped at ambient temperature as a non-hazardous chemical.	[1]
Usage	For research use only. Not for human or veterinary use.	[1]

Proper Disposal Procedures

As no specific disposal instructions for **ROC-325** were found, it must be treated as hazardous chemical waste. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and adhere to all local, state, and federal regulations.

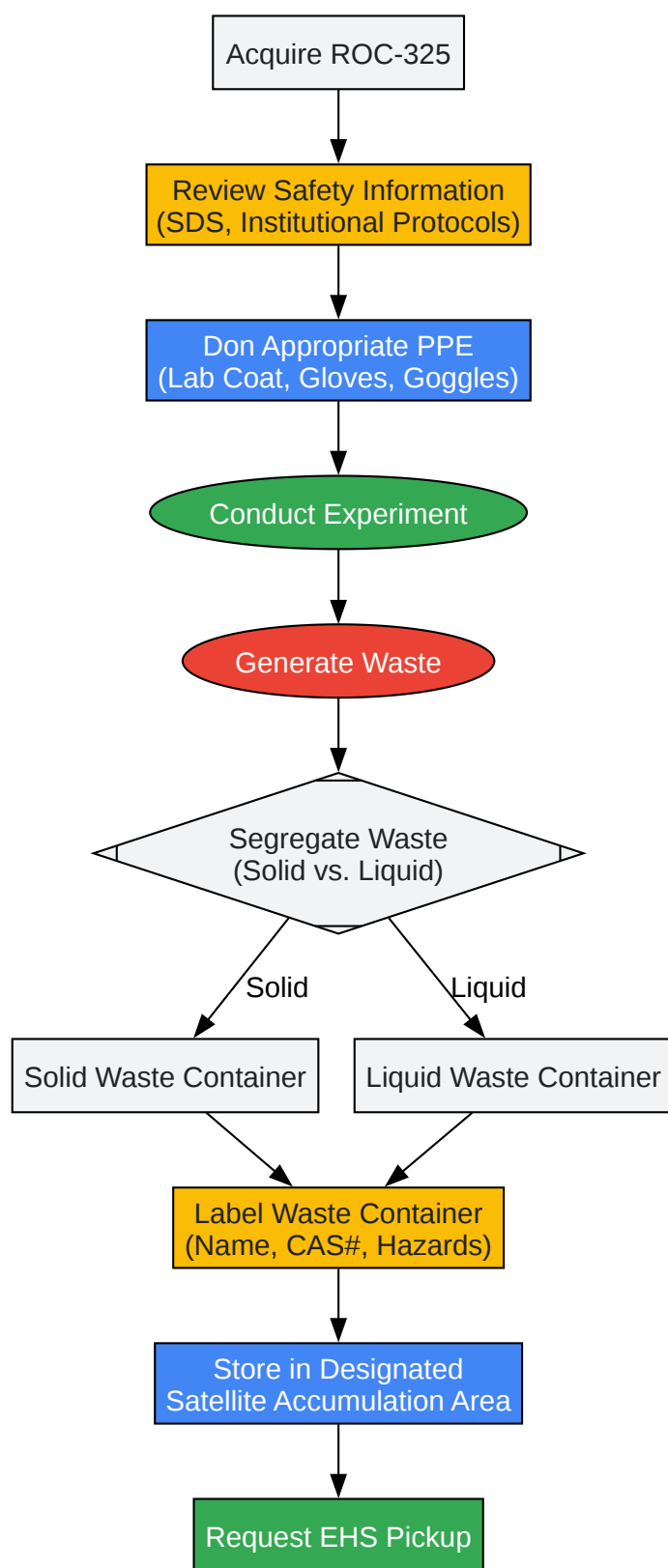
Step-by-Step Disposal Protocol:

- **Consult Institutional Guidelines:** Before beginning any disposal process, review your organization's chemical hygiene plan and waste disposal protocols. Contact your EHS officer for any clarifications.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves, when handling **ROC-325** waste.
- Waste Segregation:
 - Solid Waste: Collect any unused or expired **ROC-325** powder, as well as any lab debris contaminated with the compound (e.g., weigh boats, contaminated paper towels, gloves), in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: For solutions of **ROC-325** (e.g., dissolved in DMSO), collect the waste in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other incompatible waste streams.
- Labeling: Label the hazardous waste container with the full chemical name ("**ROC-325**"), the CAS number (1859141-26-6), the solvent (if applicable), and an estimate of the concentration and volume. Affix a hazardous waste tag as required by your institution.
- Storage of Waste: Store the sealed and labeled waste container in a designated satellite accumulation area that is secure and away from incompatible materials.
- Waste Pickup: Arrange for the disposal of the hazardous waste through your institution's EHS department.

Experimental Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **ROC-325** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **ROC-325**.

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References

- 1. medkoo.com [medkoo.com]
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